

An In-depth Technical Guide to Octyltriethoxysilane (CAS No. 2943-75-1)

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Compound of Interest

Compound Name: Octyltriethoxysilane

Cat. No.: B1682538

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Abstract

Octyltriethoxysilane (OTES), a prominent organosilane with the CAS number 2943-75-1, is a versatile compound widely utilized across various scientific and industrial domains. Its unique molecular structure, featuring a hydrophobic octyl chain and hydrolyzable ethoxy groups, allows it to function as a highly effective surface modifying agent, coupling agent, and water repellent. This technical guide provides a comprehensive overview of the core chemical and physical properties of **octyltriethoxysilane**, detailed experimental protocols for its synthesis and application, and insights into its emerging role in drug delivery systems. The information is tailored for researchers, scientists, and drug development professionals, with a focus on practical application and data-driven insights.

Core Properties of Octyltriethoxysilane

Octyltriethoxysilane is a colorless, transparent liquid with a low viscosity. Its key physicochemical properties are summarized in the table below, providing a quick reference for laboratory and research applications.

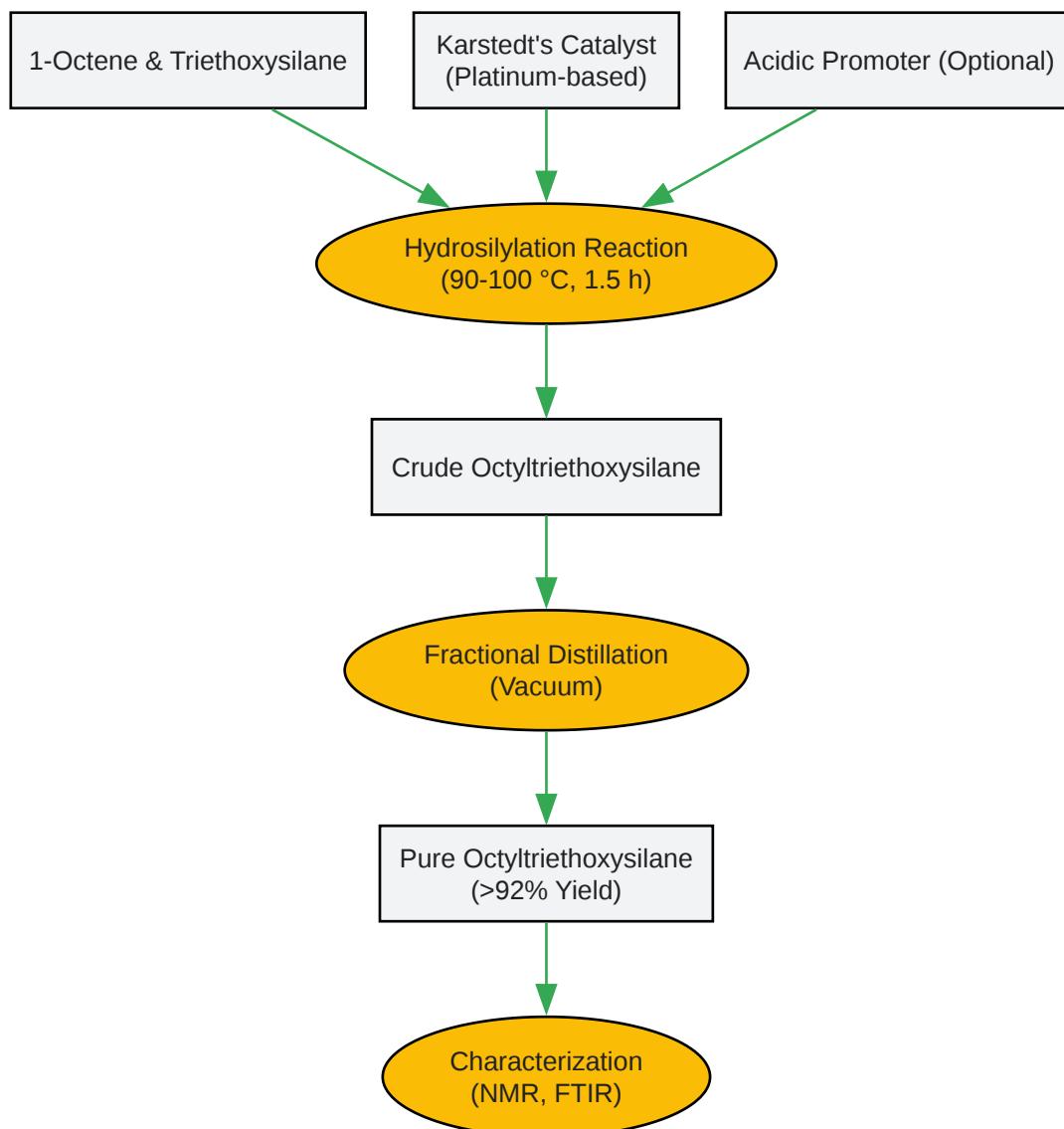
Property	Value	Reference(s)
CAS Number	2943-75-1	[1]
Molecular Formula	C ₁₄ H ₃₂ O ₃ Si	[1]
Molecular Weight	276.49 g/mol	[1]
Appearance	Colorless transparent liquid	[2] [3]
Density	0.88 g/mL at 25 °C	[4]
Boiling Point	84-85 °C at 0.5 mmHg	[4]
Flash Point	100 °C	[4]
Refractive Index	n _{20/D} 1.417	[4]
Solubility	Soluble in non-polar organic solvents; reacts with water	[5]

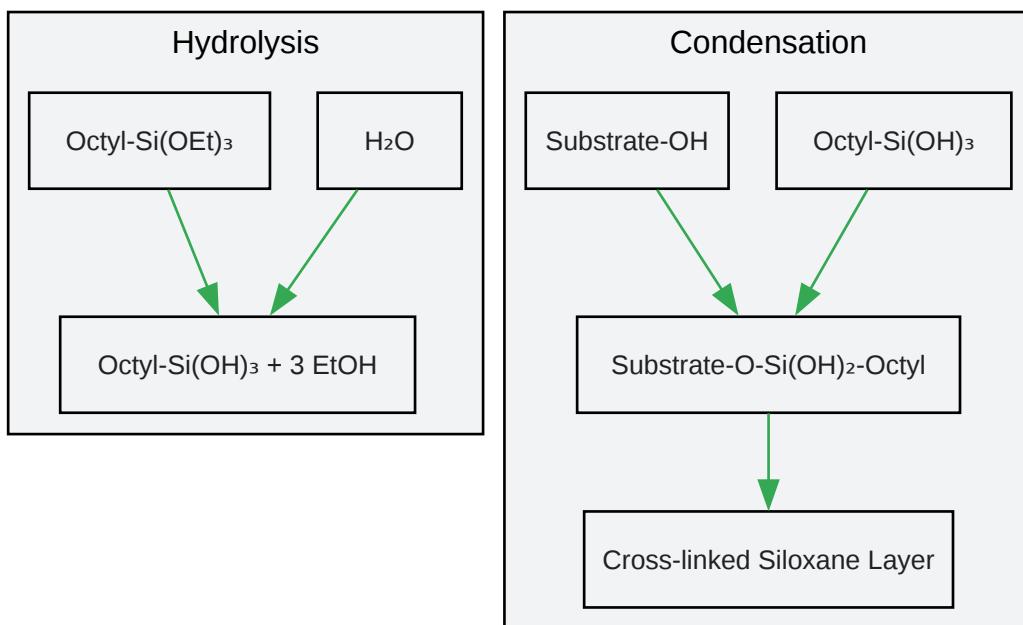
Synthesis of Octyltriethoxysilane

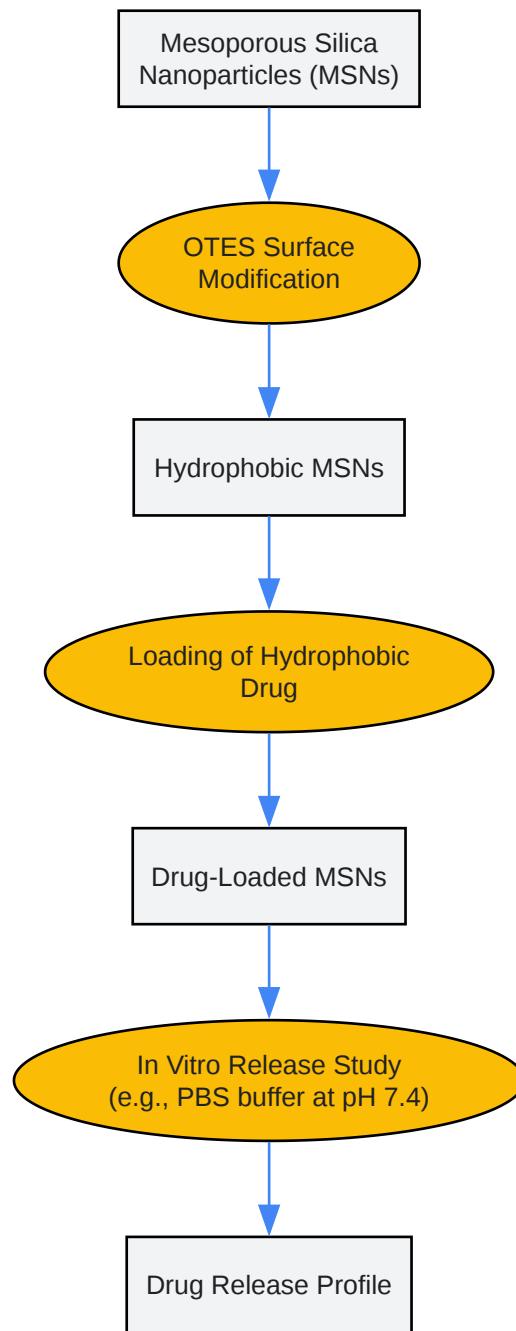
The primary industrial and laboratory synthesis of **octyltriethoxysilane** is achieved through the hydrosilylation of 1-octene with triethoxysilane. This addition reaction is typically catalyzed by a platinum-based catalyst.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **octyltriethoxysilane**.







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